

# Exploring the chemical properties of "Antifungal agent 18"

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## Compound of Interest

Compound Name: Antifungal agent 18

Cat. No.: B13903853

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## An In-depth Technical Guide to Antifungal Agent 18

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activity, and mechanism of action of the novel antifungal agent, designated as **Antifungal agent 18**. The information is compiled from publicly available scientific literature and chemical data repositories, intended to support further research and development in the field of antifungal therapeutics.

### Chemical and Physical Properties

**Antifungal agent 18** is a synthetic compound with a molecular formula of  $C_{19}H_{23}Cl_3N_2O$  and a molecular weight of 401.76.<sup>[1]</sup> Its chemical structure and key identifiers are summarized below.

Property	Value
CAS Number	2572713-30-3[1]
Molecular Formula	C19H23Cl3N2O[1]
Molecular Weight	401.76 g/mol [1]
Appearance	White to off-white solid
Purity	98.08%

## Biological Activity and Spectrum

**Antifungal agent 18** demonstrates potent, fast-acting fungicidal activity against a broad spectrum of human fungal pathogens. It is effective against both invasive and cutaneous fungal infections. Notably, prolonged exposure (40 days) to **Antifungal agent 18** did not induce resistance in *Candida albicans* and *Candida glabrata*.<sup>[1]</sup>

## In Vitro Antifungal Activity

The minimum inhibitory concentrations (MICs) of **Antifungal agent 18** against several clinically relevant fungal strains have been determined.

Fungal Species	Strain	MIC (µg/mL)[1]
Cryptococcus neoformans	H99	1
Candida albicans	SC5314	2
Candida glabrata	BG2	4
Aspergillus fumigatus	af293	4

## In Vivo Efficacy

Topical application of a 2% (w/w) formulation of **Antifungal agent 18** has shown significant antifungal activity in a murine model of *C. albicans* skin infection. Treatment resulted in a marked reduction in inflammation and a more compact epidermal keratin layer compared to the vehicle control group.<sup>[1]</sup>

## Cytotoxicity Profile

**Antifungal agent 18** exhibits a favorable cytotoxicity profile, showing no significant adverse effects on human embryonic kidney (HEK293T) and human keratinocyte (HaCaT) cells at concentrations up to 12.5  $\mu$ M over a 24-hour period.<sup>[1]</sup>

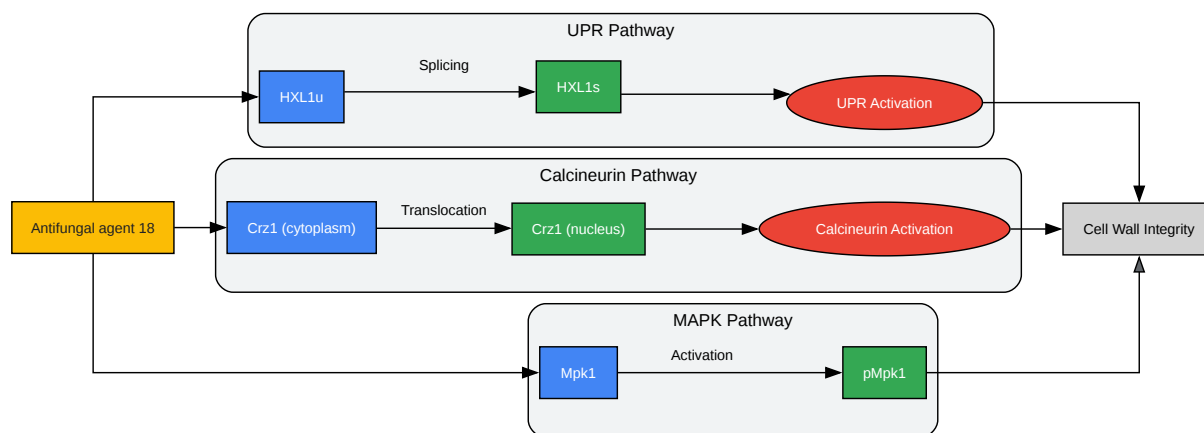
## Mechanism of Action

**Antifungal agent 18** compromises the integrity of the fungal cell wall by simultaneously targeting three crucial signaling pathways: the Unfolded Protein Response (UPR), the Calcineurin pathway, and the Mitogen-Activated Protein Kinase (MAPK) pathway.<sup>[1]</sup>

The agent has been observed to distort cellular morphology, reduce the thickness of the cell wall and capsule in *C. neoformans*, and cause detachment of the cytoplasm from the cell membrane in *C. albicans*.<sup>[1]</sup>

## Signaling Pathway Modulation

The multifaceted mechanism of **Antifungal agent 18** involves the activation and modulation of key signaling components within the fungal cell.



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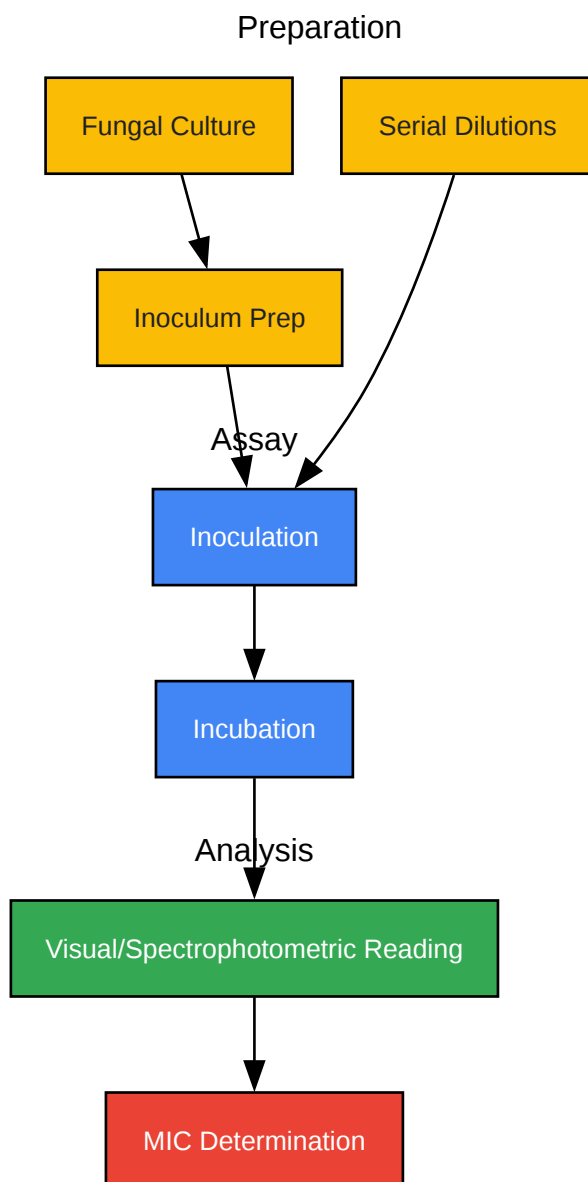
Caption: Mechanism of action of **Antifungal agent 18**.

## Experimental Protocols

The following are generalized protocols based on standard methodologies for the types of experiments conducted to characterize **Antifungal agent 18**. For specific details, it is recommended to consult the primary research article by Choi JW, et al. in the Journal of Medicinal Chemistry (2021).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Minimum Inhibitory Concentration (MIC) Assay

This protocol is based on the broth microdilution method.



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- To cite this document: BenchChem. [Exploring the chemical properties of "Antifungal agent 18"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13903853#exploring-the-chemical-properties-of-antifungal-agent-18]

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